

Enacyloxin IIa and its Producing Organism Frateuria sp. W-315: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Enacyloxin IIa	
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Abstract

Enacyloxin IIa, a potent polyene antibiotic, exhibits significant activity against a range of Gram-positive and Gram-negative bacteria.[1][2] Produced by the bacterium Frateuria sp. W-315, this molecule has garnered interest for its unique chemical structure and its specific mechanism of action, which involves the inhibition of bacterial protein synthesis.[3][4][5] This technical guide provides a comprehensive overview of Enacyloxin IIa, its producing organism, biosynthetic pathway, mechanism of action, and antimicrobial properties. Detailed experimental protocols for the cultivation of Frateuria sp. W-315, as well as the extraction, purification, and activity assessment of Enacyloxin IIa, are presented. All quantitative data are summarized in structured tables, and key processes are visualized through detailed diagrams to facilitate a deeper understanding for research and drug development purposes.

The Producing Organism: Frateuria sp. W-315

Frateuria sp. W-315 is the bacterium responsible for the production of **Enacyloxin IIa**. Initially classified under the genus Gluconobacter, it was later reclassified as Frateuria. It is important to note that while Frateuria sp. W-315 is the designated producer, significant research into the biosynthesis of enacyloxins has been conducted on Burkholderia ambifaria. The biosynthetic gene cluster for enacyloxin has been extensively characterized in this species, and comparative analyses of NMR data suggest that the **Enacyloxin IIa** produced by both organisms is identical. The genus Frateuria belongs to the family Xanthomonadaceae. Strains

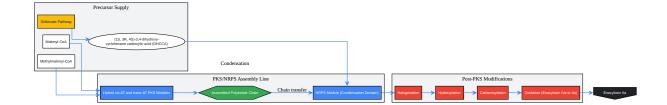


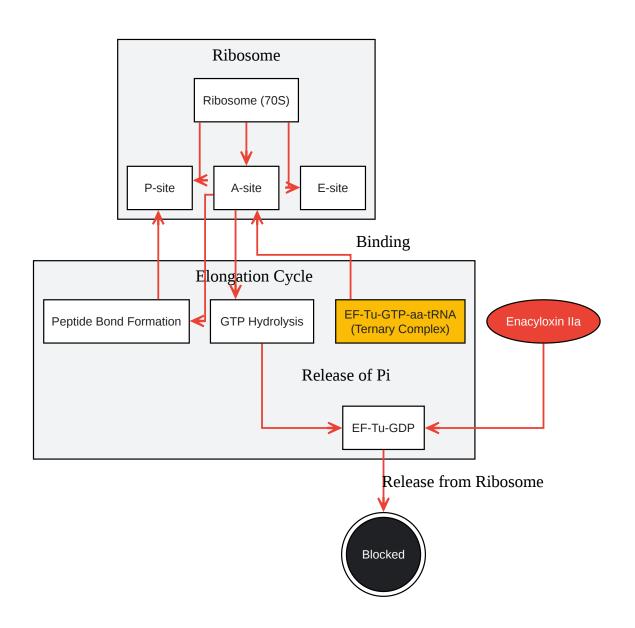
of Frateuria aurantia, the type species of the genus, have been isolated from various plant sources, including Lilium auratum and raspberry (Rubus parvifolius).

Biosynthesis of Enacyloxin Ila

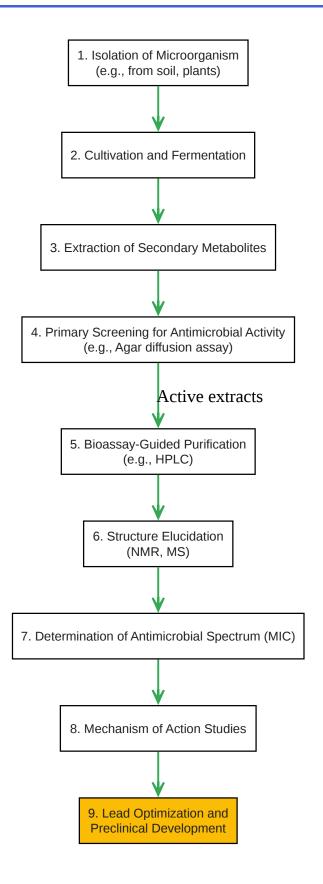
The biosynthesis of **Enacyloxin IIa** is a complex process orchestrated by a hybrid modular polyketide synthase (PKS) and non-ribosomal peptide synthetase (NRPS) machinery. The biosynthetic gene cluster found in Burkholderia ambifaria provides a model for understanding this pathway. The process involves the assembly of a polyketide chain which is subsequently modified and cyclized.











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- To cite this document: BenchChem. [Enacyloxin IIa and its Producing Organism Frateuria sp. W-315: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15560675#enacyloxin-iia-producing-organism-frateuria-sp-w-315]

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